

Technical Guide: 3-(4-(Methylthio)phenyl)propanoic Acid

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Compound of Interest

Compound Name: 3-(4-(Methylthio)phenyl)propanoic acid

Cat. No.: B156610

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known properties and applications of **3-(4-(methylthio)phenyl)propanoic acid**. While the compound belongs to the broader class of arylpropanoic acids, which includes many biologically active molecules, current scientific literature focuses primarily on its role as a chemical intermediate rather than a pharmacologically active agent.

Chemical and Physical Properties

The fundamental properties of **3-(4-(methylthio)phenyl)propanoic acid** are summarized below. This data is essential for its use in synthetic chemistry, including reaction stoichiometry and analytical characterization.

Property	Value	Reference
Molecular Weight	196.27 g/mol	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₂ S	[1]
CAS Number	138485-81-1	[1]
Appearance	Light yellow powder	[2]
Purity	Typically ≥95%	[3]
Synonyms	Benzenepropanoic acid, 4-(methylthio)-; 3-(4-methylsulfanyphenyl)propanoic Acid	[2]

Application in Organic Synthesis

The primary documented application of **3-(4-(methylthio)phenyl)propanoic acid** is as a precursor in the synthesis of more complex molecules. It serves as a versatile building block for creating novel compounds with potential applications in materials science and medicinal chemistry.

Experimental Protocol: One-Pot Synthesis of 6-Methylthiochromen-4-one

One notable application is in the synthesis of thiochromen-4-ones. The following protocol details the conversion of **3-(4-(methylthio)phenyl)propanoic acid** into 6-Methylthiochromen-4-one.[4]

Materials:

- **3-(4-(methylthio)phenyl)propanoic acid** (1.0 mmol, 196 mg)
- Eaton's reagent (Phosphorus pentoxide-methanesulfonic acid)
- Dichloromethane (DCM)

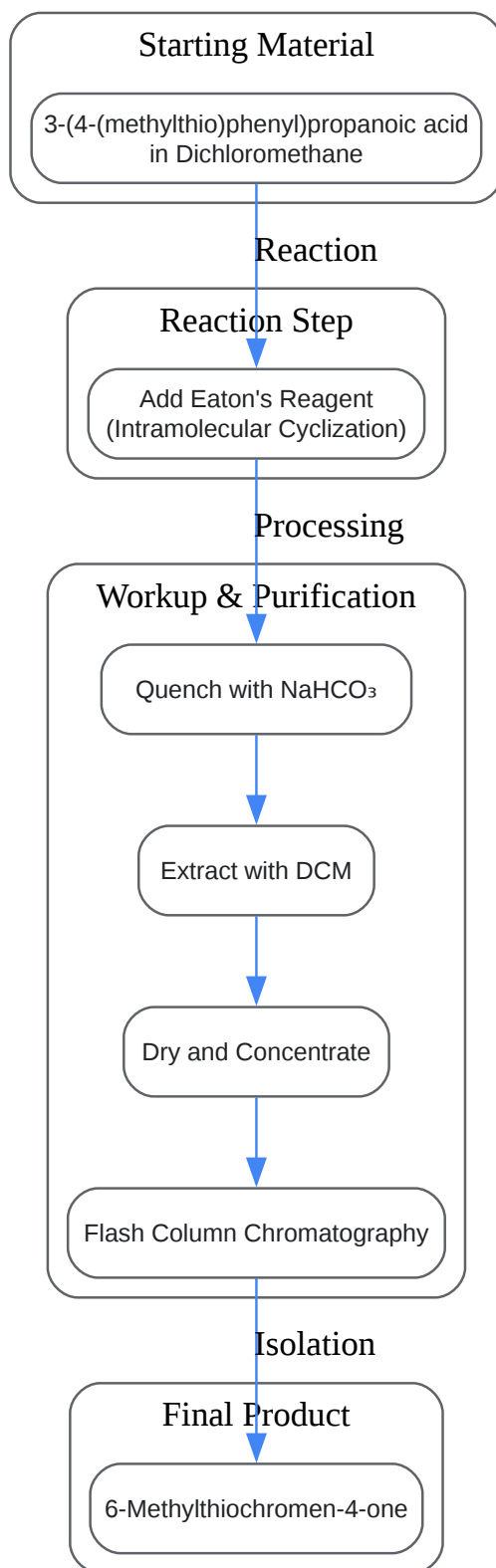
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate and hexanes for elution

Procedure:

- A solution of **3-(4-(methylthio)phenyl)propanoic acid** in dichloromethane is prepared.
- The solution is treated with an excess of Eaton's reagent.
- The reaction mixture is stirred, and the progress is monitored (e.g., by Thin Layer Chromatography).
- Upon completion, the reaction is quenched by carefully adding it to an ice-cold saturated solution of sodium bicarbonate.
- The aqueous layer is extracted multiple times with dichloromethane.
- The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- The solvent is removed under reduced pressure to yield the crude product.
- The crude product is purified by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.
- The final product, 6-Methylthiochromen-4-one, is obtained as a light yellow solid.^[4]

Synthetic Workflow

The following diagram illustrates the logical flow of the synthesis described above.



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Synthetic pathway from the starting acid to the final product.

Biological Activity Context

While this specific compound lacks extensive biological characterization, the parent structure, arylpropanoic acid, is a well-known scaffold in medicinal chemistry. Arylpropanoic acid derivatives are a major class of non-steroidal anti-inflammatory drugs (NSAIDs), which includes common medications like Ibuprofen and Naproxen.[5][6] These drugs typically function by inhibiting cyclooxygenase (COX) enzymes, which are key in the biosynthesis of prostaglandins involved in inflammation.[5]

However, it is crucial to note that no peer-reviewed studies were found that specifically investigate the biological activity, metabolic pathways, or potential signaling interactions of **3-(4-(methylthio)phenyl)propanoic acid**. Its primary utility, as documented in the scientific literature, remains in the domain of chemical synthesis.[4] Therefore, a detailed discussion of its core biological functions, including signaling diagrams and experimental protocols for biological assays, cannot be provided at this time. Professionals interested in the potential bioactivity of this compound would need to undertake novel research to elucidate these properties.

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